

Latanoprostene Bunod: In Vitro Experimental Protocols and Application Notes

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Compound of Interest

Compound Name: *Latanoprostene Bunod*

Cat. No.: *B1679694*

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Abstract

Latanoprostene bunod is a nitric oxide (NO)-donating prostaglandin F2 α analog designed for the reduction of intraocular pressure (IOP) in patients with open-angle glaucoma and ocular hypertension.[1][2] Its dual mechanism of action targets both the uveoscleral and trabecular meshwork outflow pathways.[3][4][5] Upon topical administration, it is hydrolyzed into two active metabolites: latanoprost acid and butanediol mononitrate. Latanoprost acid, a prostaglandin F2 α analog, increases aqueous humor outflow through the uveoscleral pathway by remodeling the extracellular matrix of the ciliary muscle. Butanediol mononitrate releases nitric oxide, which relaxes the trabecular meshwork and Schlemm's canal, thereby increasing outflow through the conventional pathway. This document provides detailed in vitro experimental protocols to investigate the distinct mechanisms of action of **latanoprostene bunod**.

Quantitative Data Summary

The following tables summarize key quantitative data from in vitro studies on **latanoprostene bunod**.

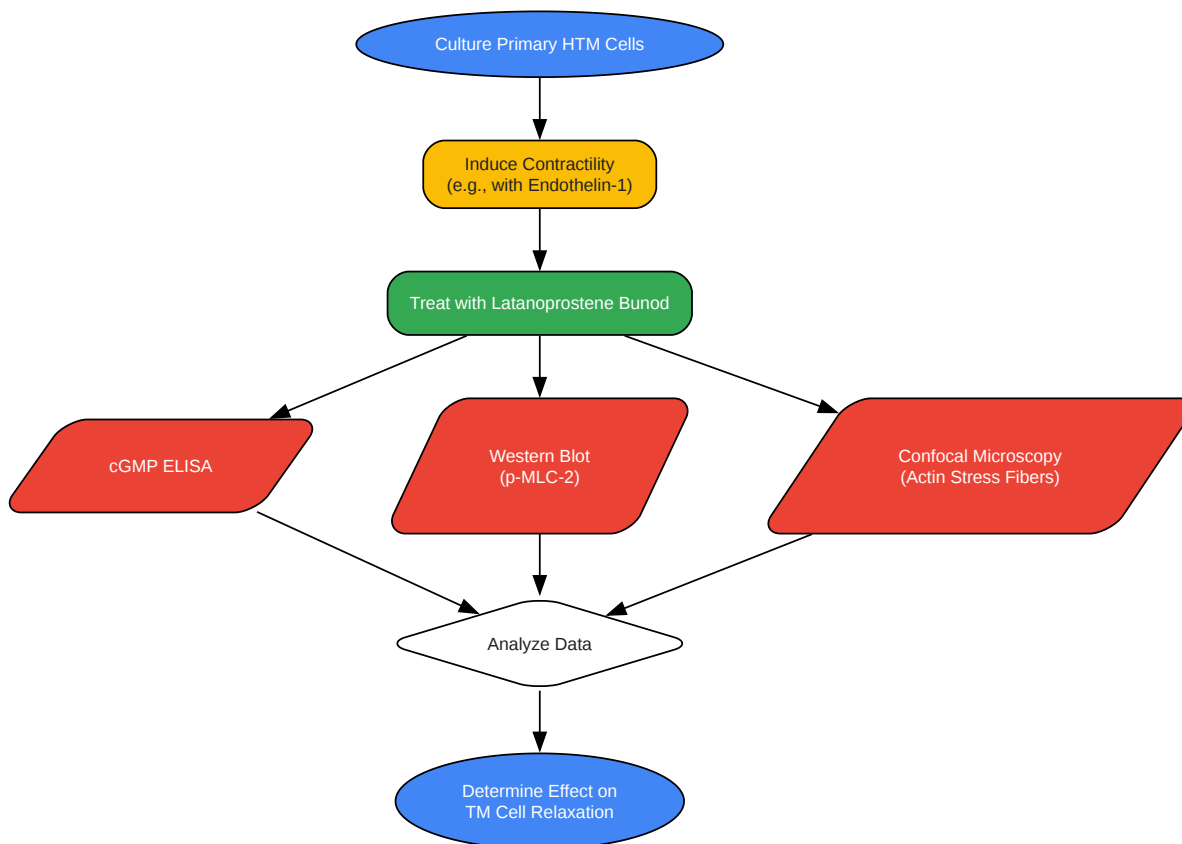
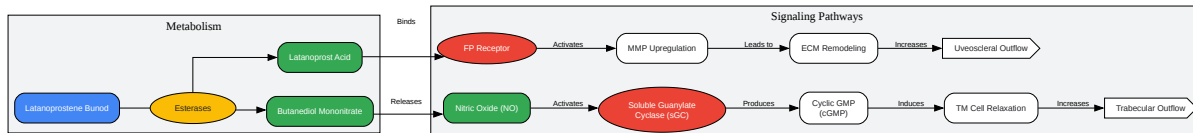
Table 1: Effect of **Latanoprostene Bunod** on cGMP Levels in Human Trabecular Meshwork (HTM) Cells

Parameter	Value	Cell Type	Reference
EC50 for cGMP induction	1.5 ± 0.3 µM	Primary Human Trabecular Meshwork Cells	
EC50 for cGMP induction	1.54 ± 1.33 µM	Primary Human Trabecular Meshwork Cells	
Maximal cGMP Induction	320 ± 13% over control	Primary Human Trabecular Meshwork Cells	

Signaling Pathways and Experimental Workflows

Latanoprostene Bunod Metabolism and Dual Mechanism of Action

Latanoprostene bunod is a prodrug that is metabolized in the eye to exert its therapeutic effects. The following diagram illustrates its metabolic pathway and the subsequent signaling cascades of its active metabolites.



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